

1-Methoxy-4-(phenylethynyl)benzene chemical properties

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Compound of Interest

Compound Name: 1-Methoxy-4-(phenylethynyl)benzene

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An In-depth Technical Guide on the Core Chemical Properties of **1-Methoxy-4-(phenylethynyl)benzene**

Abstract

This technical guide provides a comprehensive overview of the core chemical properties, synthesis, and analytical characterization of **1-Methoxy-4-(phenylethynyl)benzene**. This compound, also known as 4-methoxydiphenylacetylene or 4-methoxytolan, is a diarylalkyne derivative with applications in organic synthesis and materials science. This document is intended for researchers, scientists, and professionals in drug development, offering detailed experimental protocols, tabulated data for key physical and chemical properties, and visual diagrams to illustrate synthetic pathways.

Chemical Identity and Physical Properties

1-Methoxy-4-(phenylethynyl)benzene is a solid organic compound.^[1] Its core structure consists of a phenyl group and a methoxybenzene group connected by an acetylene linker.

Table 1: Physical and Chemical Properties of **1-Methoxy-4-(phenylethynyl)benzene**

Property	Value	Source(s)
IUPAC Name	1-methoxy-4-(2-phenylethynyl)benzene	
Synonyms	4-Methoxydiphenylacetylene, 4-Methoxytolan, p-Anisyl phenylacetylene	[2]
CAS Number	7380-78-1	[2][3][4]
Molecular Formula	C ₁₅ H ₁₂ O	[1][2][3][4][5]
Molecular Weight	208.26 g/mol	[2][3][4][5]
Appearance	Light yellow solid	[6]
Melting Point	95 °C	[2][7][8]
Boiling Point	339.0 °C at 760 mmHg (Predicted)	[2][7][8]
Density	1.103 g/cm ³ (Predicted)	[2][7][8]
Solubility	Insoluble in water (1.9E-3 g/L at 25 °C)	[9]
Flash Point	155.4 °C	[2][7]
LogP	3.095	[2][7]
Refractive Index	1.606	[7]

Synthesis and Experimental Protocols

The primary synthetic route for **1-Methoxy-4-(phenylethynyl)benzene** is the Sonogashira cross-coupling reaction. This reaction involves the coupling of a terminal alkyne with an aryl or vinyl halide, catalyzed by a palladium complex and a copper co-catalyst.

General Sonogashira Cross-Coupling Protocol

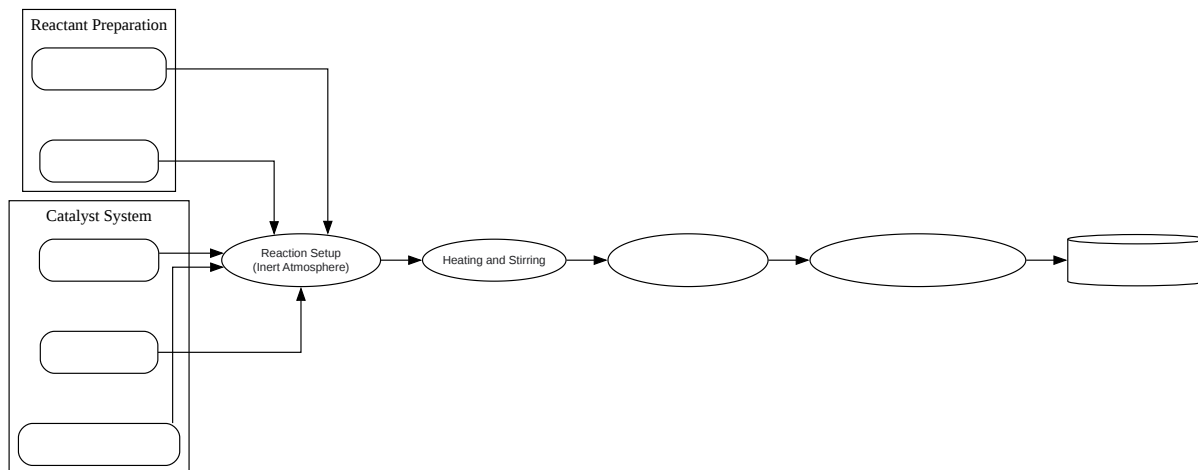
This protocol is a generalized procedure based on common methodologies for the synthesis of diarylalkynes.

Materials:

- Aryl halide (e.g., 4-iodoanisole or 4-bromoanisole)
- Terminal alkyne (e.g., phenylacetylene)
- Palladium catalyst (e.g., $\text{PdCl}_2(\text{PPh}_3)_2$, $\text{Pd}(\text{OAc})_2$)
- Copper (I) salt (e.g., CuI)
- Base (e.g., triethylamine, diisopropylamine)
- Solvent (e.g., tetrahydrofuran, dimethylformamide)
- Inert gas (e.g., nitrogen, argon)

Procedure:

- A reaction flask is charged with the aryl halide, the palladium catalyst, and the copper (I) salt.
- The flask is evacuated and backfilled with an inert gas.
- The solvent and the base are added via syringe.
- The terminal alkyne is then added dropwise to the stirred reaction mixture.
- The reaction is heated to the appropriate temperature (typically ranging from room temperature to 120 °C) and monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- Upon completion, the reaction mixture is cooled to room temperature and the solvent is removed under reduced pressure.
- The residue is then purified by column chromatography on silica gel to yield the desired **1-Methoxy-4-(phenylethynyl)benzene** product.



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Caption: Workflow for the Sonogashira Cross-Coupling Synthesis.

Analytical Characterization

The structure and purity of **1-Methoxy-4-(phenylethynyl)benzene** are typically confirmed using spectroscopic methods.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR (400 MHz, CDCl_3): δ 7.52–7.51 (m, 2H), 7.48 (d, J = 9.0 Hz, 2H), 7.34–7.32 (m, 3H), 6.88 (d, J = 8.8 Hz, 2H), 3.83 (s, 3H).^{[10][11]}

- ^{13}C NMR (100 MHz, CDCl_3): δ 159.6, 133.0, 131.4, 128.3, 127.9, 123.6, 115.4, 114.0, 89.4, 88.1, 55.3.[\[10\]](#)[\[11\]](#)

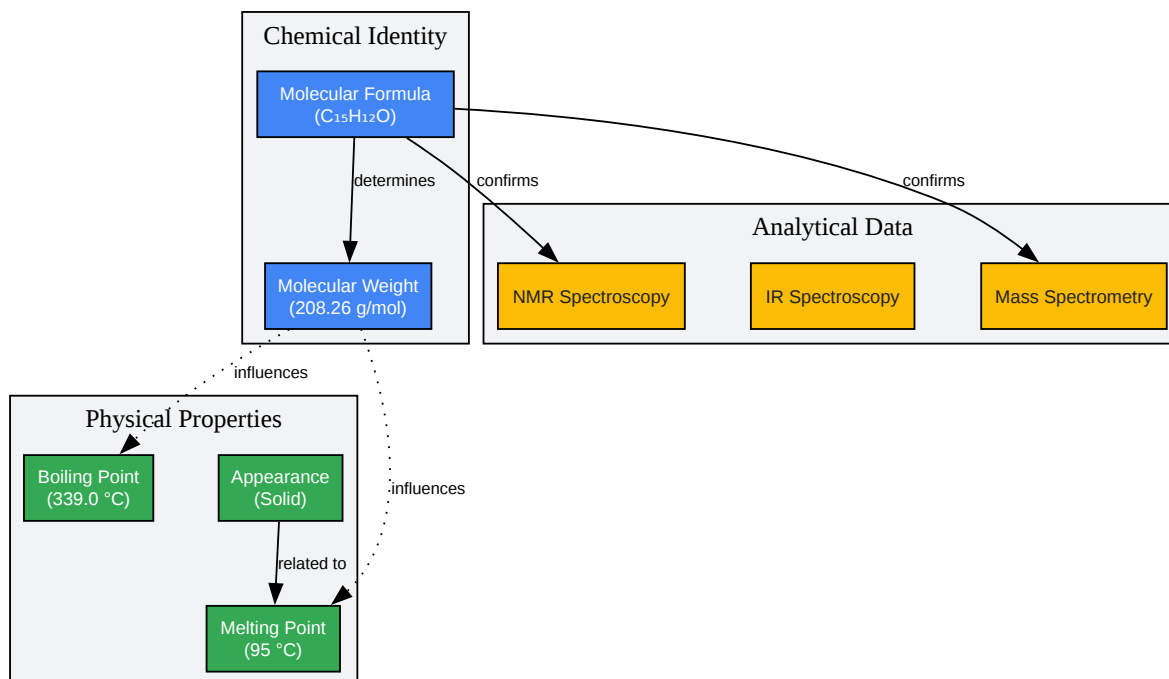
Infrared (IR) Spectroscopy

Key vibrational frequencies include those for C-H stretching of the aromatic rings, $\text{C}\equiv\text{C}$ stretching of the alkyne, and C-O stretching of the methoxy group.[\[6\]](#)

High-Resolution Mass Spectrometry (HRMS)

The exact mass of the molecular ion $[\text{M}]^+$ can be determined to confirm the elemental composition.

- Calculated for $\text{C}_{15}\text{H}_{12}\text{O}$ $[\text{M}]^+$: 208.0888
- Found: 208.0880[\[6\]](#)



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Caption: Interrelation of Chemical and Physical Properties.

Safety and Handling

Standard laboratory safety precautions should be followed when handling **1-Methoxy-4-(phenylethynyl)benzene** and its reagents.

- Personal Protective Equipment (PPE): Wear safety goggles, gloves, and a lab coat.[12][13][14]
- Handling: Handle in a well-ventilated area, such as a fume hood, to avoid inhalation of dust or vapors.[12][14] Avoid contact with skin and eyes.[12][14]

- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[13][14]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

1-Methoxy-4-(phenylethynyl)benzene is a well-characterized diarylalkyne with defined physical properties and established synthetic routes. The Sonogashira cross-coupling reaction provides an efficient method for its preparation. Its chemical and physical properties make it a useful building block in organic synthesis and for the development of novel materials. The data and protocols presented in this guide serve as a valuable resource for researchers and professionals in related fields.

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